

CAS number and chemical properties of Zinc Dibenzyl Dithiocarbamate

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Compound of Interest

Compound Name:

Compound Name:

Cat. No.:

ZincDibenzylDithiocarbamate(Zbd c)(Ztc)

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Zinc Dibenzyl Dithiocarbamate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Zinc Dibenzyl Dithiocarbamate (ZDBC) is a chemical compound with the CAS number 14726-36-4.[1] Primarily utilized in the rubber industry as a vulcanization accelerator, recent scientific interest has begun to explore its potential biological activities, warranting a closer look from the perspective of chemical biology and drug development. This technical guide provides a comprehensive overview of the chemical properties, synthesis, and known biological interactions of Zinc Dibenzyl Dithiocarbamate.

Chemical Properties

A summary of the key chemical and physical properties of Zinc Dibenzyl Dithiocarbamate is presented below.



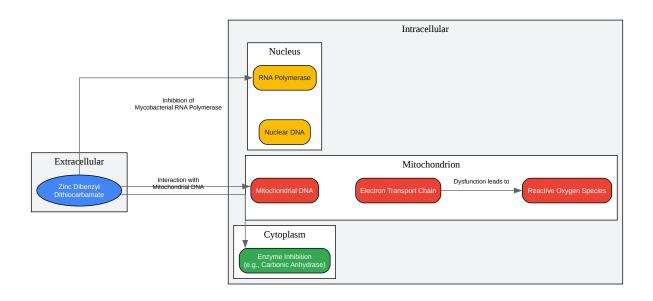
Property	Value	Reference
CAS Number	14726-36-4	[1]
Molecular Formula	C30H28N2S4Zn	[1]
Molecular Weight	610.22 g/mol	[1]
Appearance	White to off-white powder	
Melting Point	178-188 °C	_
Boiling Point	>250 °C (decomposes)	_
Solubility	Insoluble in water. Soluble in chloroform, carbon disulfide, and benzene.	
Stability	Stable under normal conditions.	_

Biological Interactions and Potential Signaling Pathways

While Zinc Dibenzyl Dithiocarbamate is most known for its industrial applications, preliminary studies and the broader understanding of dithiocarbamates suggest several areas of biological interaction that may be of interest to researchers. It has been reported to react with mycobacterial RNA polymerase and human mitochondrial DNA.[1] The biological implications of these interactions are still under investigation.

The following diagram illustrates the potential cellular effects and interactions of dithiocarbamates, including Zinc Dibenzyl Dithiocarbamate, based on available research.





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Caption: Potential cellular targets and effects of Zinc Dibenzyl Dithiocarbamate.

Experimental Protocols Synthesis of Zinc Dibenzyl Dithiocarbamate

A representative method for the synthesis of Zinc Dibenzyl Dithiocarbamate is as follows:

Materials:

- Dibenzylamine
- Carbon disulfide (CS2)



- Sodium hydroxide (NaOH)
- Zinc chloride (ZnCl2)
- Deionized water
- Ethanol

Procedure:

- In a reaction vessel, dissolve a stoichiometric amount of sodium hydroxide in deionized water.
- To this solution, add one molar equivalent of dibenzylamine with stirring.
- Cool the mixture in an ice bath and slowly add one molar equivalent of carbon disulfide dropwise while maintaining the temperature below 10°C.
- After the addition is complete, continue stirring the mixture for 1-2 hours, allowing it to slowly
 warm to room temperature. This forms the sodium salt of dibenzyl dithiocarbamic acid.
- In a separate beaker, prepare an aqueous solution of zinc chloride (0.5 molar equivalents).
- Slowly add the zinc chloride solution to the reaction mixture with vigorous stirring. A white precipitate of Zinc Dibenzyl Dithiocarbamate will form immediately.
- Continue stirring for an additional hour to ensure the reaction goes to completion.
- Collect the precipitate by vacuum filtration and wash it thoroughly with deionized water to remove any unreacted starting materials and sodium chloride.
- Further wash the product with cold ethanol to remove any organic impurities.
- Dry the purified Zinc Dibenzyl Dithiocarbamate in a vacuum oven at 50-60°C to a constant weight.



Analytical Method: High-Performance Liquid Chromatography (HPLC)

The following is a plausible HPLC method for the analysis of Zinc Dibenzyl Dithiocarbamate, adapted from methodologies for related compounds.

Instrumentation:

- High-Performance Liquid Chromatograph with a UV-Vis detector.
- C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 μm particle size).

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Zinc Dibenzyl Dithiocarbamate standard

Chromatographic Conditions:

- Mobile Phase: A gradient of acetonitrile and water. A typical starting condition could be 60:40 (Acetonitrile:Water), gradually increasing the acetonitrile concentration to 95% over 15 minutes.
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- · Detection Wavelength: 275 nm
- Injection Volume: 10 μL

Standard and Sample Preparation:

Standard Stock Solution: Accurately weigh a known amount of Zinc Dibenzyl
 Dithiocarbamate standard and dissolve it in acetonitrile to prepare a stock solution of a





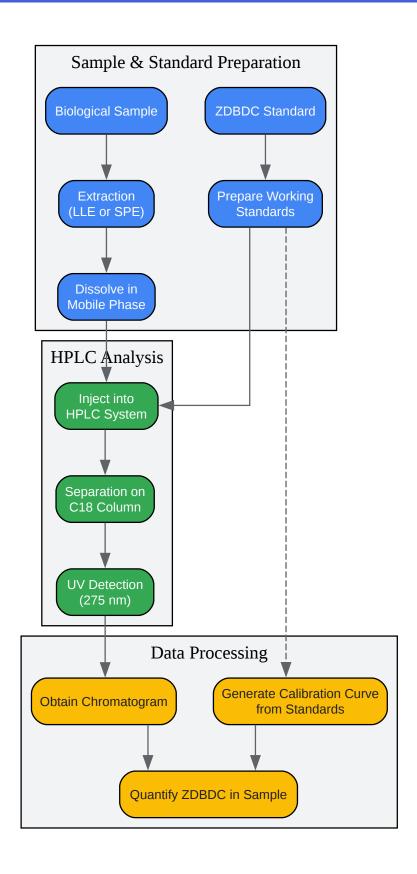


specific concentration (e.g., 1 mg/mL).

- Working Standards: Prepare a series of working standards by diluting the stock solution with the mobile phase to create a calibration curve (e.g., 1, 5, 10, 25, 50, 100 μg/mL).
- Sample Preparation: The sample preparation will depend on the matrix. For biological samples, a liquid-liquid or solid-phase extraction may be necessary to isolate the analyte and remove interfering substances. The final extract should be dissolved in the mobile phase before injection.

The following diagram outlines the general workflow for the HPLC analysis of Zinc Dibenzyl Dithiocarbamate.





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Caption: General workflow for the HPLC analysis of Zinc Dibenzyl Dithiocarbamate.



Conclusion

Zinc Dibenzyl Dithiocarbamate presents an interesting case of a well-established industrial chemical with underexplored biological potential. For researchers in drug development and chemical biology, its interactions with key cellular components like RNA polymerase and mitochondrial DNA suggest avenues for further investigation. The provided technical information and experimental outlines serve as a foundational guide for scientists interested in exploring the properties and potential applications of this compound beyond its current industrial uses.

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References

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